

Application Notes and Protocols for NSC 109555 in Kinase Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NSC 109555

Cat. No.: B10752343

[Get Quote](#)

These application notes provide comprehensive protocols for utilizing **NSC 109555**, a selective and reversible ATP-competitive inhibitor of Checkpoint Kinase 2 (Chk2), in both biochemical and cell-based kinase assays. This document is intended for researchers, scientists, and drug development professionals investigating Chk2 signaling and developing novel therapeutics.

Introduction

NSC 109555 is a potent inhibitor of Chk2, a critical serine/threonine kinase involved in the DNA damage response pathway.[1][2][3] Activated by DNA damage, Chk2 phosphorylates a variety of downstream substrates to induce cell cycle arrest, DNA repair, or apoptosis.[3] Due to its central role in maintaining genomic integrity, Chk2 is a significant target in cancer therapy. **NSC 109555** offers a valuable tool for studying Chk2 function and for the development of novel anti-cancer agents. These protocols detail its use in both biochemical assays to determine its direct inhibitory activity against Chk2 and in cell-based assays to assess its effects on Chk2 signaling within a cellular context.

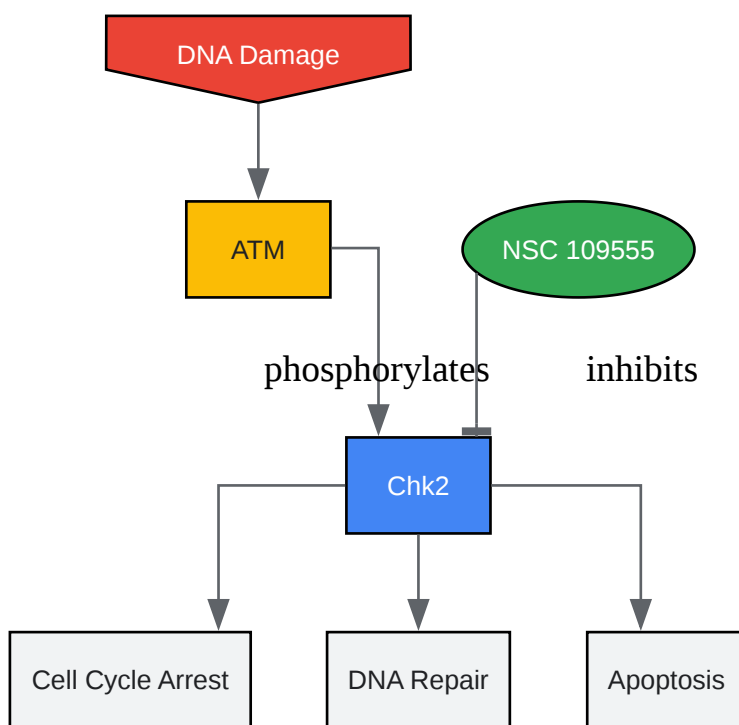
Data Presentation

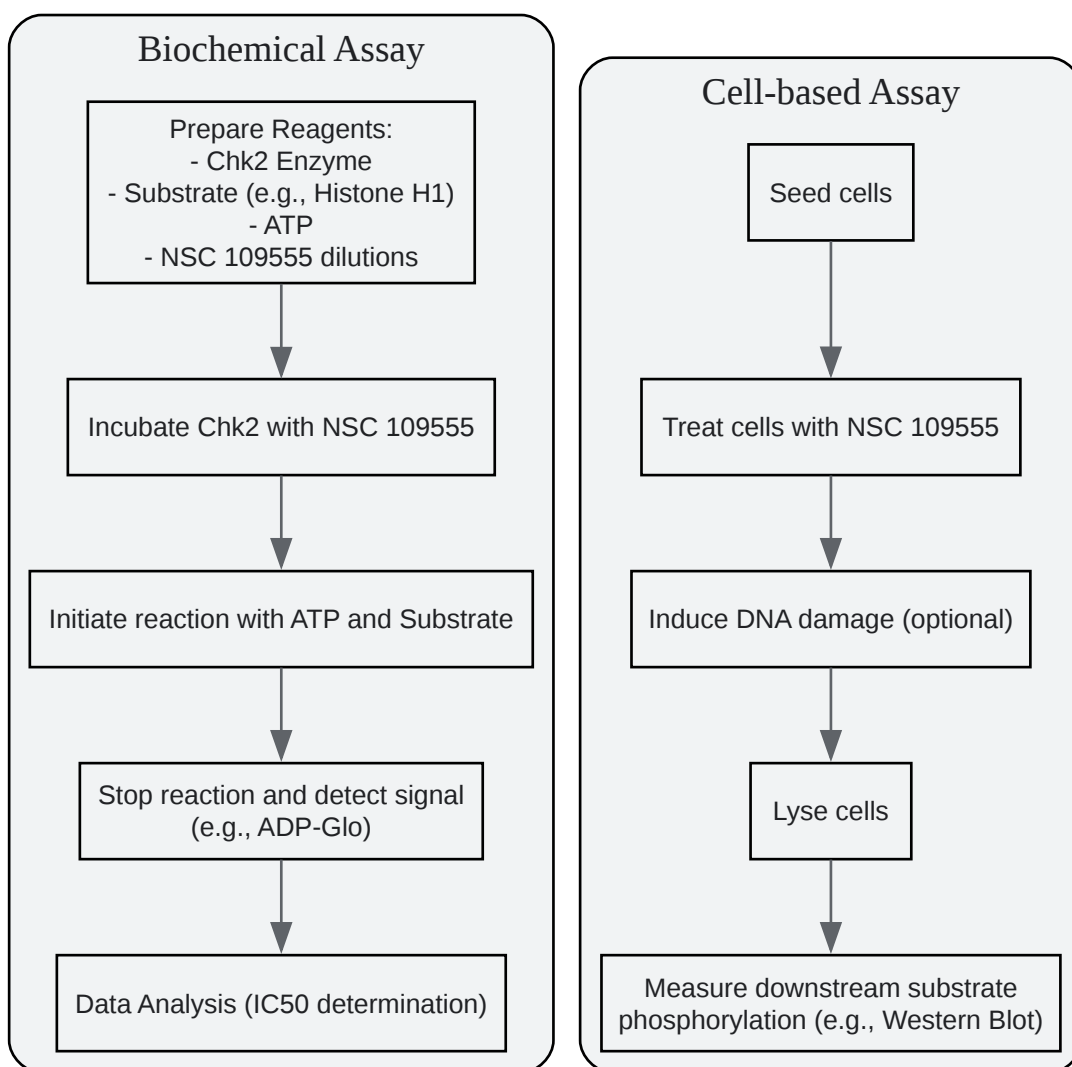
The inhibitory activity of **NSC 109555** against various kinases is summarized below. The half-maximal inhibitory concentration (IC₅₀) is a measure of the inhibitor's potency.

Kinase Target	IC50 (nM)	Assay Conditions
Chk2	200 - 240	Cell-free kinase assay[1][2][3]
Chk1	>10,000	Cell-free kinase assay
Brk	210	Cell-free kinase assay[2]
c-Met	6,000	Cell-free kinase assay[2]
IGFR	7,400	Cell-free kinase assay[2]
LCK	7,100	Cell-free kinase assay[2]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the Chk2 signaling pathway and the general experimental workflows for biochemical and cell-based kinase assays.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]

- 3. Crystal structure of checkpoint kinase 2 in complex with NSC 109555, a potent and selective inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for NSC 109555 in Kinase Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10752343#how-to-use-nsc-109555-in-a-kinase-assay]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com